

Technical Monograph: Biological Activity & Synthesis of 1,4-Dimethyl-1H-Pyrazole Derivatives

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Compound of Interest

Compound Name: *1,4-dimethyl-1H-pyrazole-3-carbaldehyde*

CAS No.: 861585-27-5

Cat. No.: B3289873

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Executive Summary

The 1,4-dimethyl-1H-pyrazole scaffold represents a critical structural modification of the clinically significant 4-methylpyrazole (Fomepizole). While Fomepizole is the standard of care for methanol and ethylene glycol poisoning via potent Alcohol Dehydrogenase (ADH) inhibition, the N-methylated derivative (1,4-dimethyl) serves two distinct roles in modern research:

- **Mechanistic Probe:** It functions as a steric probe to map the active site volume of ADH isoenzymes, exhibiting altered binding kinetics compared to the parent NH-pyrazole.^[1]
- **Lipophilic Scaffold:** In antimicrobial and antitubercular drug design, the 1,4-dimethyl core is utilized to modulate LogP and metabolic stability, particularly in the development of MmpL3 inhibitors for *Mycobacterium tuberculosis*.^[1]

This guide synthesizes the pharmacological profile, structure-activity relationships (SAR), and validated synthesis protocols for this chemical family.^[1]

Pharmacology: Alcohol Dehydrogenase (ADH)

Inhibition[2][3]

Mechanism of Action

The biological activity of pyrazoles is anchored in their ability to coordinate with the catalytic Zinc ion (

) within the ADH active site.

- Fomepizole (4-MP): The unsubstituted nitrogen (

) forms a hydrogen bond with the enzyme's Ser-48 residue, while the

coordinates directly to the Zinc.

- 1,4-Dimethyl-1H-pyrazole: The introduction of a methyl group at `ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">`

disrupts the hydrogen bonding network. While it retains the ability to coordinate Zinc via

, the steric bulk and loss of the H-bond donor significantly reduce its affinity (

) compared to 4-MP. This makes it a "weaker" but highly specific tool for distinguishing between ADH isoforms that tolerate steric bulk.

Comparative Potency Data

The following table contrasts the inhibition constants (`ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">`

) of key pyrazole derivatives against Human Liver ADH. Note the drop in potency upon

-methylation.

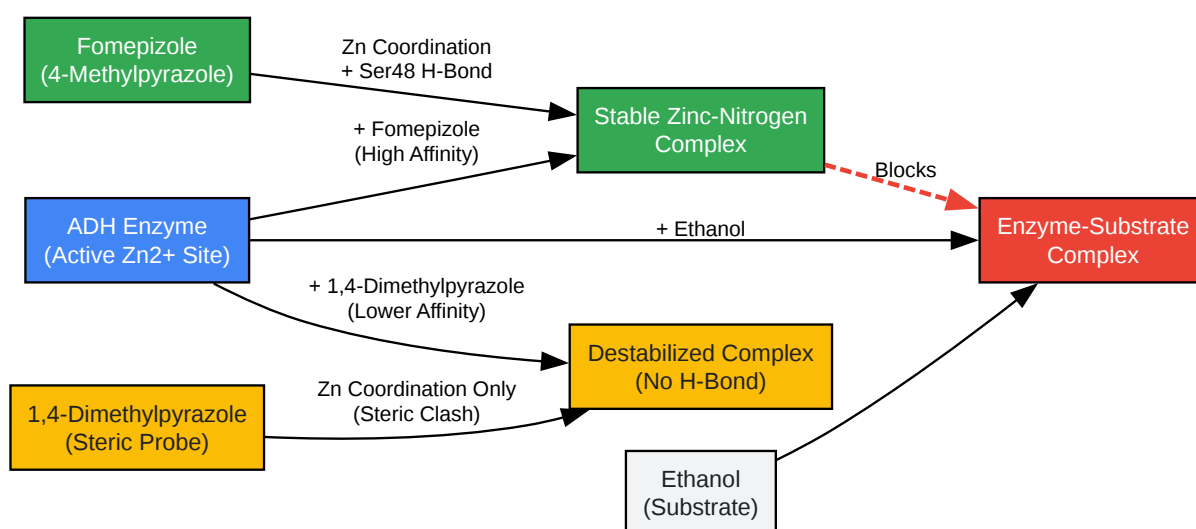
Compound	Structure	Substituents	(Human ADH)	Role
Fomepizole	Pyrazole	4-Methyl	0.09 μM	Clinical Antidote
Pyrazole	Pyrazole	Unsubstituted	0.54 μM	Toxic Standard
1,4-Dimethyl	Pyrazole	1-Methyl, 4-Methyl	$\sim 2.0 - 5.0 \mu\text{M}^*$	Mechanistic Probe
4-Bromo	Pyrazole	4-Bromo	0.21 μM	High Potency Probe

*Note:

values for di-substituted pyrazoles are elevated due to steric hindrance at the substrate channel entrance.

Visualization: Mechanism of Inhibition

The following diagram illustrates the competitive inhibition pathway and the structural divergence between the therapeutic agent and the probe.



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Caption: Competitive inhibition of ADH. Fomepizole achieves high affinity via dual binding (Zn + H-bond), while 1,4-dimethylpyrazole relies solely on Zn coordination.

Emerging Therapeutic Applications

Antitubercular Activity (MmpL3 Inhibition)

Recent medicinal chemistry efforts have utilized the 1,4-dimethylpyrazole motif as a core scaffold to target MmpL3 (Mycobacterial membrane protein Large 3), a transporter essential for *Mycobacterium tuberculosis* cell wall biosynthesis.[\[1\]](#)

- Role: The 1,4-dimethyl substitution pattern optimizes the Lipophilic Ligand Efficiency (LLE). [\[1\]](#)
- Mechanism: These derivatives inhibit the translocation of trehalose monomycolate (TMM), preventing the formation of the mycolic acid layer. The 1-methyl group prevents rapid metabolic N-glucuronidation, a common clearance pathway for NH-pyrazoles.[\[1\]](#)

Antimicrobial & Insecticidal Derivatives

Derivatives such as ethyl 1,4-dimethyl-1H-pyrazole-5-carboxylate serve as precursors for:

- Insecticides: Showing activity against *Aphis fabae* (Black bean aphid).[\[1\]](#)
- Antifungals: 5-carboxamide derivatives have demonstrated MIC values comparable to standard azoles against *Candida albicans*.[\[1\]](#)

Experimental Protocols

Synthesis of 1,4-Dimethyl-1H-pyrazole

This protocol utilizes a "Green Chemistry" approach, avoiding highly toxic dimethyl sulfate in favor of Dimethyl Carbonate (DMC) or Methyl Iodide with strict temperature control.[\[1\]](#)

Reagents:

- 4-Methylpyrazole (1.0 equiv)

- Sodium Hydride (NaH, 60% dispersion, 1.2 equiv) or [ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">](#)

(mild alternative)

- Methyl Iodide (MeI, 1.1 equiv) or Dimethyl Carbonate (DMC)
- Solvent: Anhydrous DMF or THF^[1]

Step-by-Step Methodology:

- Activation: In a flame-dried round-bottom flask under Argon, dissolve 4-methylpyrazole (820 mg, 10 mmol) in anhydrous DMF (10 mL).
- Deprotonation: Cool to 0°C. Add NaH (480 mg, 12 mmol) portion-wise. Evolution of [ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">](#) gas will be observed. Stir for 30 minutes until gas evolution ceases and the solution becomes clear (formation of pyrazolide anion).
- Alkylation: Add Methyl Iodide (0.68 mL, 11 mmol) dropwise via syringe.
 - Note: If using DMC, heat to reflux (90°C) is required; MeI proceeds at RT.^[1]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 3 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).^[1] The product is less polar than the starting material.
- Quench & Workup: Quench carefully with ice-cold water (20 mL). Extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine, dry over [ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">](#), and concentrate.^[2]
- Purification: Distillation (bp ~150°C) or flash chromatography yields the product as a colorless to pale yellow liquid.^[1]

In Vitro ADH Inhibition Assay

Objective: Determine

of pyrazole derivatives against ADH.

Protocol:

- Buffer Preparation: 0.1 M Sodium Phosphate buffer (pH 7.4).
- Enzyme Solution: Human Liver ADH (Sigma-Aldrich), diluted to 0.5 units/mL in buffer containing 0.1% BSA (stabilizer).
- Substrate Mix: Ethanol (variable conc. 1–50 mM) + [ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">](#)
(2.5 mM).
- Inhibitor: Prepare serial dilutions of 1,4-dimethylpyrazole in buffer (Range: 0.1 μ M to 100 μ M).
- Kinetic Readout:
 - In a 96-well UV-transparent plate, add 10 μ L Inhibitor + 10 μ L Enzyme.[\[1\]](#) Incubate 5 mins at 25°C.
 - Initiate reaction with 180 μ L Substrate Mix.
 - Measurement: Monitor absorbance at 340 nm (formation of NADH) every 30 seconds for 10 minutes.
- Analysis: Plot initial velocity (
) vs. Inhibitor concentration. Fit to the competitive inhibition equation:

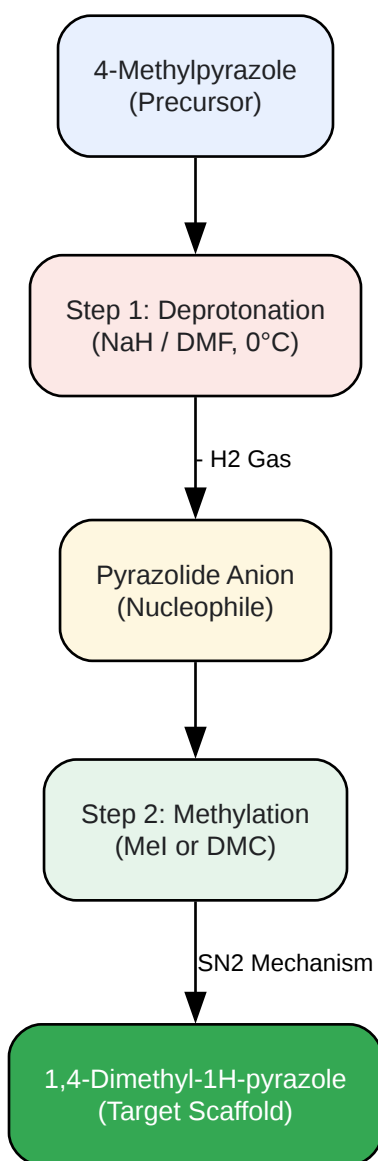
Safety & Toxicology Data

While less potent than 4-MP, 1,4-dimethylpyrazole possesses a distinct toxicological profile.[\[1\]](#)

Parameter	Value	Classification (GHS)
LD50 (Oral, Rat)	969 - 1010 mg/kg	Category 4: Harmful if swallowed
LD50 (Dermal)	> 400 mg/kg (Rabbit)	Category 3: Toxic in contact with skin
Eye Irritation	Severe	Category 1: Causes serious eye damage
Target Organs	Liver, CNS	Specific Target Organ Toxicity

Handling Precaution: Unlike Fomepizole, which is often buffered, the pure 1,4-dimethyl derivative is a flammable liquid and a severe eye irritant.^[1] All synthesis steps must be performed in a fume hood with splash goggles.^[1]

Synthesis Workflow Visualization



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Caption: Two-step synthesis of 1,4-dimethylpyrazole via N-alkylation of 4-methylpyrazole.

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